

Application Notes and Protocols for BAY-155 in Preclinical Research

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Compound of Interest

Compound Name: BAY-155
Cat. No.: B15572040

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Introduction

BAY-155 is a potent and selective small molecule inhibitor of the Menin-Mixed Lineage Leukemia (MLL) protein-protein interaction, with a reported IC₅₀ of 8 nM.^{[1][2][3]} This interaction is a critical driver of gene expression programs that lead to the development and progression of certain cancers, particularly acute myeloid leukemia (AML) and acute lymphoblastic leukemia (ALL) with MLL rearrangements.^{[1][2][3]} By disrupting the Menin-MLL complex, **BAY-155** leads to the downregulation of key target genes such as MEIS1 and subsequent anti-proliferative effects in relevant cancer models.^[2] These application notes provide detailed information on the solubility of **BAY-155** and protocols for its preparation for in vivo studies to facilitate preclinical research and drug development efforts.

Data Presentation

Table 1: Solubility of BAY-155

While specific quantitative solubility data for **BAY-155** in common laboratory solvents is not extensively published, information from chemical suppliers and the nature of similar small

molecules suggest the following qualitative solubility profile. Researchers should perform their own solubility tests for precise quantification.

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	Soluble	DMSO is a common solvent for creating high-concentration stock solutions of organic molecules.[4]
Ethanol	Likely Soluble	Often used in co-solvent systems for in vivo formulations. Solubility may be lower than in DMSO.
Water	Likely Insoluble or Poorly Soluble	As with many small molecule inhibitors, aqueous solubility is expected to be low.
Co-solvent Mixtures (e.g., DMSO/water, Ethanol/water)	Moderately Soluble	The addition of organic co-solvents can improve the aqueous solubility of hydrophobic compounds.[5]

Table 2: Common Vehicles for in vivo Administration of Small Molecule Inhibitors

The selection of an appropriate vehicle is critical for ensuring drug stability, bioavailability, and minimizing toxicity in animal models. The following are common vehicles used for oral and parenteral administration of compounds with limited aqueous solubility. The optimal vehicle for **BAY-155** should be determined empirically.

Administration Route	Vehicle Composition	Considerations
Oral Gavage	0.5% (w/v) Carboxymethyl cellulose (CMC) in water	A commonly used suspending agent for oral administration of insoluble compounds.[6]
10% (v/v) DMSO in sterile water	Suitable for compounds soluble in DMSO, but the final DMSO concentration should be kept low to avoid toxicity.[6]	
Corn oil	An option for highly lipophilic compounds.[6]	
Intraperitoneal (IP) Injection	10% (v/v) DMSO in sterile saline	A common vehicle for IP administration, but potential for local irritation should be monitored.
5% (v/v) Tween 80 in sterile saline	A surfactant used to increase the solubility and stability of hydrophobic drugs.	

Experimental Protocols

Protocol 1: Preparation of BAY-155 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **BAY-155** in DMSO, which can be used for in vitro assays or for the preparation of dosing solutions for in vivo studies.

Materials:

- **BAY-155** powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer

Procedure:

- Determine the required amount of **BAY-155**: Based on the desired stock concentration (e.g., 10 mM) and volume, calculate the mass of **BAY-155** needed.
 - Example Calculation for a 10 mM stock solution:
 - Molecular Weight of **BAY-155**: (To be obtained from the supplier's certificate of analysis)
 - To make 1 mL of a 10 mM stock solution, you would need: $10 \text{ mmol/L} * (\text{Molecular Weight in g/mol}) * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} = \text{mass in g}$.
- Weigh **BAY-155**: Accurately weigh the calculated amount of **BAY-155** powder using an analytical balance in a sterile environment.
- Dissolve in DMSO: Add the appropriate volume of sterile DMSO to the vial containing the **BAY-155** powder.
- Ensure complete dissolution: Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.

Protocol 2: Preparation of BAY-155 for Oral Gavage in Mice

This protocol describes the preparation of a **BAY-155** suspension in 0.5% Carboxymethyl cellulose (CMC) for oral administration to mice.

Materials:

- **BAY-155** stock solution in DMSO (from Protocol 1)
- 0.5% (w/v) Carboxymethyl cellulose (CMC) in sterile water

- Sterile conical tubes
- Vortex mixer

Procedure:

- Prepare the 0.5% CMC vehicle: Dissolve 0.5 g of CMC in 100 mL of sterile water. Stir overnight at room temperature to ensure complete dissolution and hydration.
- Calculate the required volume of stock solution: Based on the desired final concentration of **BAY-155** in the dosing solution and the total volume needed for the study.
 - Example Calculation for a 10 mg/kg dose in a 25 g mouse with a dosing volume of 10 mL/kg:
 - Dose per mouse = $10 \text{ mg/kg} \times 0.025 \text{ kg} = 0.25 \text{ mg}$
 - Volume to administer = $10 \text{ mL/kg} \times 0.025 \text{ kg} = 0.25 \text{ mL}$
 - Concentration of dosing solution = $0.25 \text{ mg} / 0.25 \text{ mL} = 1 \text{ mg/mL}$
 - If preparing 5 mL of the dosing solution, you would need 5 mg of **BAY-155**.
 - Volume of 10 mM stock solution needed = $(5 \text{ mg} / \text{Molecular Weight of } \textbf{BAY-155}) / 10 \text{ mmol/L}$.
- Prepare the dosing solution: a. In a sterile conical tube, add the calculated volume of the **BAY-155** DMSO stock solution. b. Slowly add the 0.5% CMC vehicle to the tube while vortexing to ensure a uniform suspension. c. Continue to vortex until the solution is homogenous.
- Administration: Administer the suspension to mice via oral gavage using an appropriately sized gavage needle. Ensure the suspension is well-mixed before drawing each dose.

Protocol 3: Preparation of **BAY-155** for Intraperitoneal Injection in Mice

This protocol outlines the preparation of a **BAY-155** solution in a DMSO/saline vehicle for intraperitoneal administration.

Materials:

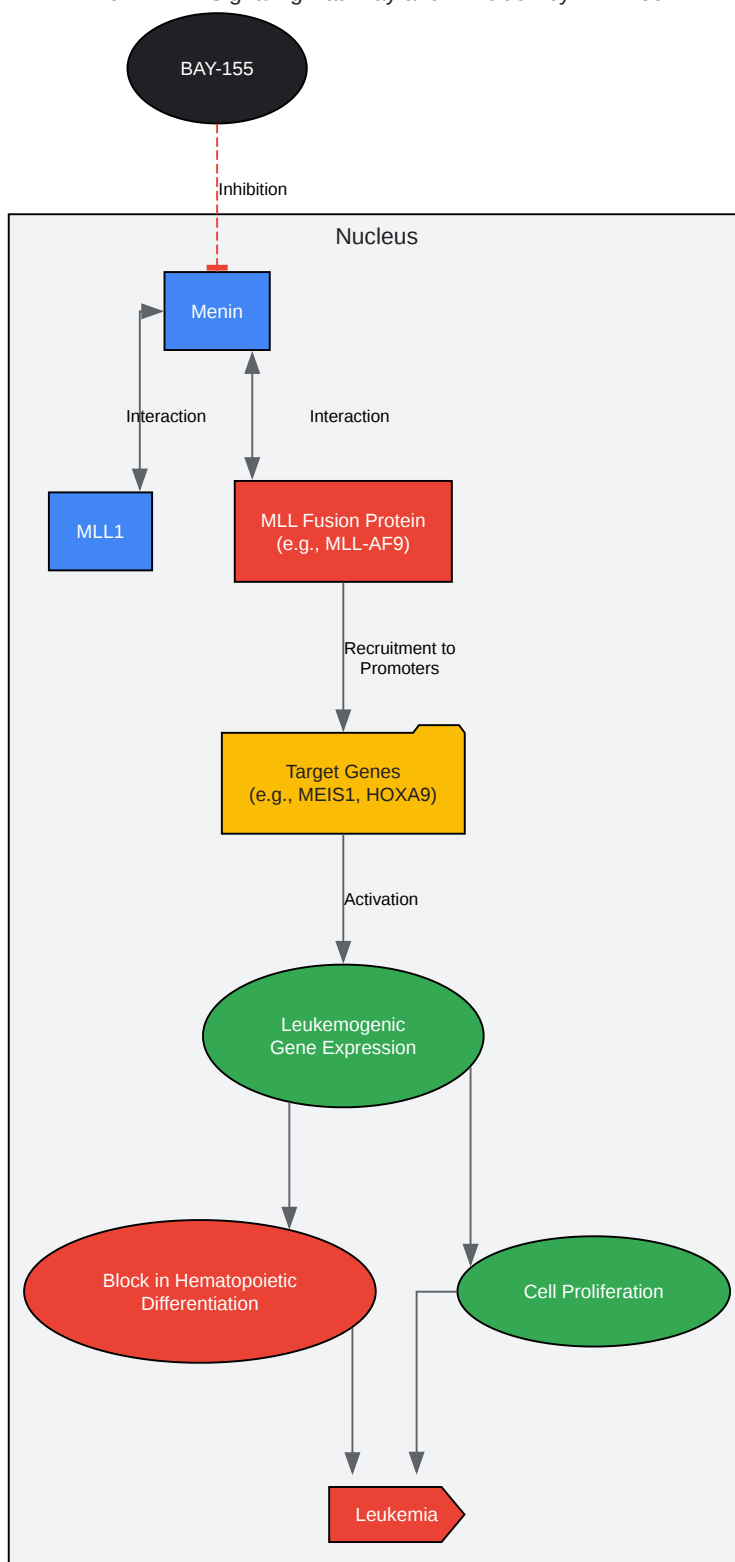
- **BAY-155** stock solution in DMSO (from Protocol 1)
- Sterile saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer

Procedure:

- Calculate the required volume of stock solution: As described in Protocol 2, based on the desired dose and dosing volume. The maximum recommended IP injection volume for mice is typically < 10 ml/kg.^[7]
- Prepare the dosing solution: a. In a sterile conical tube, add the calculated volume of the **BAY-155** DMSO stock solution. b. Slowly add the sterile saline to the tube while vortexing. Ensure the final concentration of DMSO is kept to a minimum (ideally $\leq 10\%$) to reduce potential toxicity. c. Vortex thoroughly to ensure the **BAY-155** is fully dissolved and the solution is homogenous.
- Administration: Administer the solution to mice via intraperitoneal injection into the lower right quadrant of the abdomen to avoid injuring the cecum or bladder.^[7]

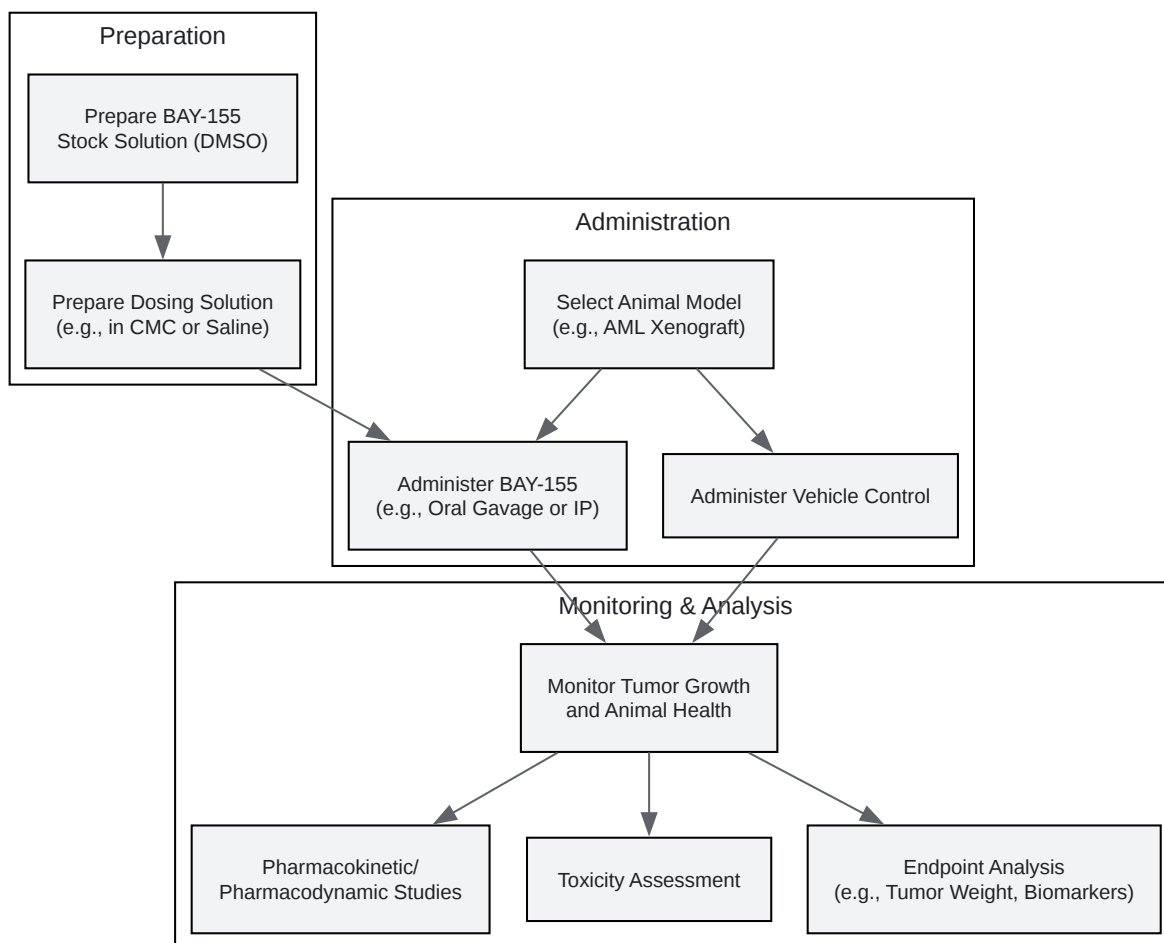
Mandatory Visualizations

Menin-MLL Signaling Pathway and Inhibition by BAY-155

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Caption: Menin-MLL signaling pathway and its inhibition by **BAY-155**.

Experimental Workflow for In Vivo Studies with BAY-155



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Caption: General workflow for in vivo studies using **BAY-155**.

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